

# 2,3,5-Trichloropyridine: A Comprehensive Safety and Technical Review

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## Compound of Interest

Compound Name: 2,3,5-Trichloropyridine

Cat. No.: B095902

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This technical guide provides a detailed overview of the safety information for **2,3,5-Trichloropyridine**, a chlorinated pyridine derivative utilized as an intermediate in the synthesis of agrochemicals, pharmaceuticals, and other specialty chemicals.<sup>[1]</sup> The following sections summarize its key physical, chemical, and toxicological properties, offering a comprehensive resource for professionals handling this compound.

## Physicochemical Properties

A solid at room temperature, **2,3,5-Trichloropyridine** appears as a white to light yellow crystalline powder.<sup>[1][2]</sup> It is slightly soluble in water and soluble in methanol. Key physical and chemical data are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>2</sub> Cl <sub>3</sub> N	[1][2]
Molecular Weight	182.44 g/mol	[1][2]
CAS Number	16063-70-0	[3]
Melting Point	46-50 °C	[2][4]
Boiling Point	219-220 °C	
Flash Point	>110 °C (>230 °F)	[2][4]
Appearance	White to light yellow solid	[1][2]
Solubility	Slightly soluble in water	

## Toxicological Data

The toxicological profile of **2,3,5-Trichloropyridine** indicates that it is harmful if swallowed and presents several other health hazards. The available acute toxicity data is presented below.

Route	Species	Value	Effects Observed	Source
Intraperitoneal	Mouse	LD50: 430 mg/kg	Behavioral: Somnolence (general depressed activity), Liver: Fatty liver degeneration, Behavioral: Antipsychotic	[4]

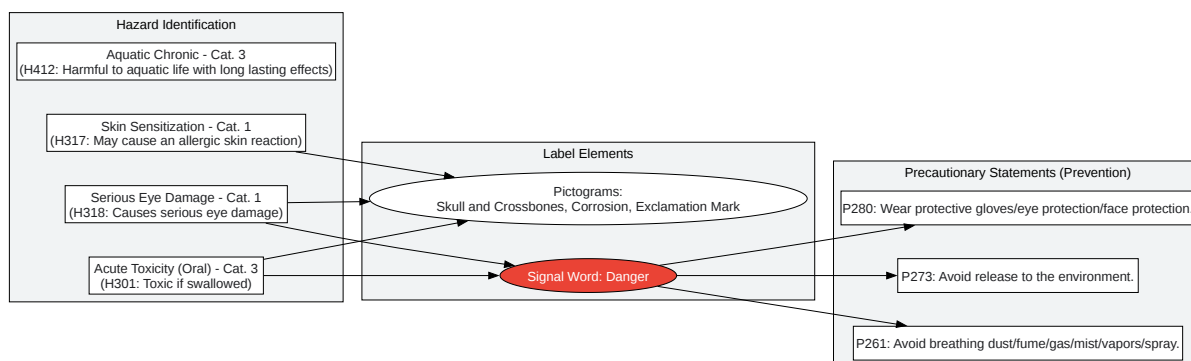
Note: Detailed experimental protocols for the cited toxicological studies are not available in the reviewed safety data sheets.

## Hazard Identification and Classification

**2,3,5-Trichloropyridine** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	3	H301: Toxic if swallowed
Skin Sensitization	1	H317: May cause an allergic skin reaction
Serious Eye Damage	1	H318: Causes serious eye damage
Hazardous to the Aquatic Environment (Chronic)	3	H412: Harmful to aquatic life with long lasting effects

The GHS classification dictates the signal word and precautionary statements associated with this chemical.



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Caption: GHS Hazard Classification and Labeling for **2,3,5-Trichloropyridine**.

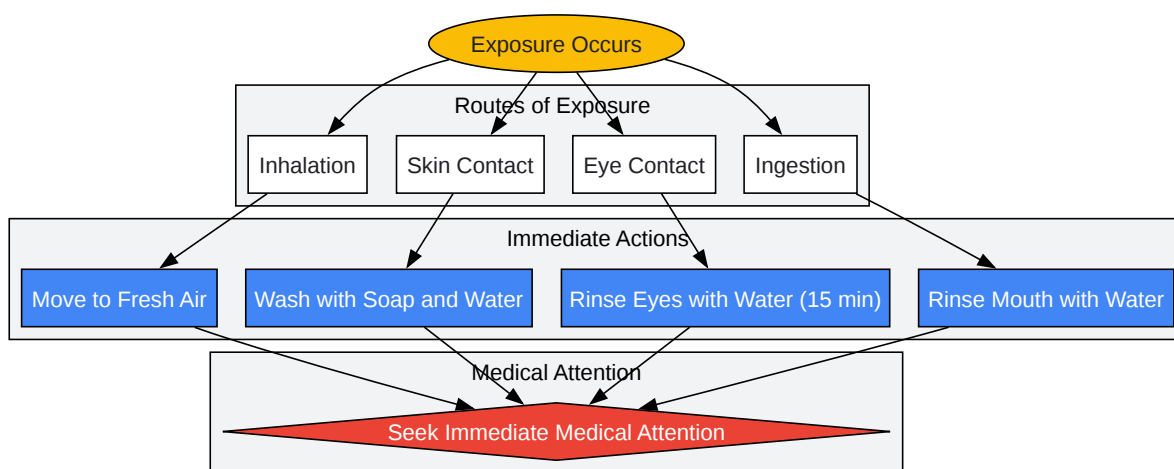
## First-Aid Measures

In the event of exposure to **2,3,5-Trichloropyridine**, the following first-aid measures should be taken. It is crucial to consult a physician and show them the safety data sheet.<sup>[5]</sup>

- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.<sup>[5]</sup>
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water.<sup>[5]</sup>

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
- If Swallowed: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.[5]

The logical workflow for first-aid response is illustrated in the following diagram.



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Caption: First-Aid Response Workflow for **2,3,5-Trichloropyridine** Exposure.

## Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure.

- Handling: Use personal protective equipment, including gloves and eye/face protection. Avoid the formation of dust and ensure adequate ventilation.[5] Do not eat, drink, or smoke when using this product.

- Storage: Store in a dry, cool, and well-ventilated place under an inert gas (nitrogen or argon) at 2-8°C.[4]

## Fire-Fighting and Accidental Release Measures

- Fire-Fighting Measures: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media. Firefighters should wear self-contained breathing apparatus. [5]
- Accidental Release Measures: Use personal protective equipment and avoid dust formation. [5] Evacuate personnel to safe areas and ensure adequate ventilation. Sweep up the spilled material and place it in a suitable container for disposal.[2]

Disclaimer: This document is intended as a technical guide and is based on publicly available safety data sheets. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with the manufacturer's specific SDS for **2,3,5-Trichloropyridine**. All personnel handling this chemical should be adequately trained in its safe use and emergency procedures.

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